

Elucidating the Structure of (4-Fluorophenyl)methanol-d4: A Technical Guide

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Compound of Interest

Compound Name: (4-Fluorophenyl)methanol-d4

Cat. No.: B15554259

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical methodologies for the structural elucidation of **(4-Fluorophenyl)methanol-d4**, a deuterated analog of the versatile chemical intermediate, 4-fluorobenzyl alcohol. The incorporation of deuterium isotopes is a critical strategy in drug discovery and development, primarily for investigating metabolic pathways and enhancing pharmacokinetic profiles. Accurate characterization of these labeled compounds is paramount for their effective application.

This document details the expected outcomes from key analytical techniques—Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FT-IR) Spectroscopy—and provides standardized experimental protocols for acquiring this data.

Predicted Spectroscopic Data

The following tables summarize the predicted quantitative data for **(4-Fluorophenyl)methanol-d4**. This data is extrapolated from the known spectroscopic information of its non-deuterated counterpart, (4-Fluorophenyl)methanol, and considers the established effects of deuterium substitution.

Table 1: Predicted ^1H NMR Spectroscopic Data for (4-Fluorophenyl)methanol- d_4

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
~7.35	Doublet of doublets	~8.5, 5.5	2 x Ar-H (ortho to F)
~7.05	Triplet	~8.7	2 x Ar-H (meta to F)
4.6 (absent)	Singlet	-	CD_2OH
2.0-4.0 (variable)	Broad Singlet	-	OD

Note: The signal for the benzylic protons (CD_2OH) is expected to be absent in the ^1H NMR spectrum. The hydroxyl proton (OD) signal may be a broad singlet or may exchange with residual water in the NMR solvent, leading to its attenuation or disappearance.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for (4-Fluorophenyl)methanol- d_4

Chemical Shift (δ) ppm	Multiplicity (due to C-F coupling)	Coupling Constant (J) Hz	Assignment
~162	Doublet	~245	C-F
~137	Doublet	~3	Ar-C- CD_2
~128	Doublet	~8	2 x Ar-CH (ortho to F)
~115	Doublet	~21	2 x Ar-CH (meta to F)
~64	Triplet (due to C-D coupling)	~22	CD_2OD

Note: The benzylic carbon (CD_2OD) is expected to appear as a triplet in the proton-decoupled ^{13}C NMR spectrum due to coupling with deuterium (spin $I=1$).

Table 3: Predicted Mass Spectrometry Data for (4-Fluorophenyl)methanol- d_4

m/z	Interpretation
130	[M] ⁺ (Molecular Ion)
110	[M-D ₂ O] ⁺
99	[M-CD ₂ O] ⁺
80	[C ₆ H ₄ F] ⁺

Note: The molecular ion peak is expected at m/z 130, which is 4 mass units higher than the non-deuterated analog (m/z 126). Fragmentation patterns may differ slightly from the non-deuterated compound due to the stronger C-D bond.

Table 4: Predicted FT-IR Spectroscopic Data for **(4-Fluorophenyl)methanol-d4**

Wavenumber (cm ⁻¹)	Assignment
~3300-3400 (Broad)	O-D Stretch (shifted from ~3300-3400 cm ⁻¹ for O-H)
~3030	Aromatic C-H Stretch
~2200-2100	C-D Stretch (shifted from ~2900-2800 cm ⁻¹ for C-H)
~1600, 1500	Aromatic C=C Bending
~1220	C-F Stretch
~1015	C-O Stretch

Note: The most significant changes are expected in the stretching frequencies of the O-D and C-D bonds, which will appear at lower wavenumbers compared to their O-H and C-H counterparts, respectively.

Experimental Protocols

The following are detailed methodologies for the key experiments required for the structural elucidation of **(4-Fluorophenyl)methanol-d4**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the proton and carbon framework of the molecule and confirm the sites of deuteration.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **(4-Fluorophenyl)methanol-d4** in ~0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, Acetone-d₆, or DMSO-d₆) in a 5 mm NMR tube.
- ¹H NMR Acquisition:
 - Acquire a one-dimensional ¹H NMR spectrum using a 400 MHz or higher field NMR spectrometer.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
 - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 2-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 1024 or more).
 - Reference the spectrum to the solvent peaks.
- Data Analysis:
 - Integrate the peaks in the ¹H NMR spectrum to determine the relative number of protons.
 - Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the aromatic protons.

- Confirm the absence of signals corresponding to the benzylic (CH_2) and hydroxyl (OH) protons.
- Assign the signals in the ^{13}C NMR spectrum based on chemical shifts and C-F coupling. Observe the triplet for the CD_2 carbon.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition and the incorporation of four deuterium atoms.

Methodology:

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method such as direct infusion or Gas Chromatography-Mass Spectrometry (GC-MS).
 - For direct infusion, dissolve a small amount of the sample in a volatile solvent (e.g., methanol or acetonitrile).
 - For GC-MS, dissolve the sample in a suitable solvent (e.g., dichloromethane or ethyl acetate) and inject it onto a GC column for separation prior to ionization.
- Ionization: Utilize a suitable ionization technique, with Electron Ionization (EI) being common for this type of molecule.
- Mass Analysis: Acquire the mass spectrum over a relevant m/z range (e.g., 50-200 amu).
- Data Analysis:
 - Identify the molecular ion peak ($[\text{M}]^+$) and confirm that its m/z value corresponds to the calculated molecular weight of $\text{C}_7\text{H}_3\text{D}_4\text{FO}$.
 - Analyze the fragmentation pattern and compare it to the known fragmentation of 4-fluorobenzyl alcohol, noting any differences due to the deuterium labeling.

Fourier-Transform Infrared (FT-IR) Spectroscopy

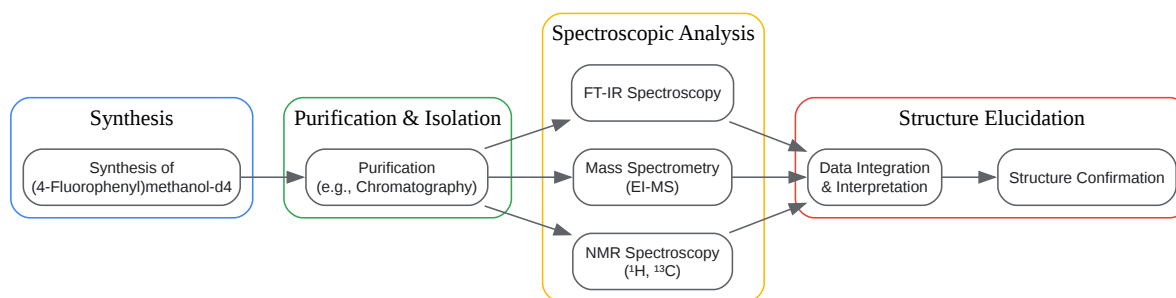
Objective: To identify the functional groups present in the molecule and confirm the presence of O-D and C-D bonds.

Methodology:

- Sample Preparation: Place a drop of the neat liquid sample on the ATR crystal of the FT-IR spectrometer. Alternatively, a thin film can be prepared between two KBr or NaCl plates.
- Spectrum Acquisition:
 - Record a background spectrum of the empty ATR crystal or KBr/NaCl plates.
 - Record the sample spectrum over the range of 4000-400 cm^{-1} .
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis:
 - Identify the characteristic absorption bands for the functional groups present.
 - Specifically, look for the broad O-D stretching band and the C-D stretching bands at their expected lower wavenumber positions.
 - Confirm the presence of bands corresponding to the aromatic C-H and C=C bonds, as well as the C-F and C-O bonds.

Workflow and Pathway Visualizations

The following diagrams illustrate the logical workflow for the structure elucidation of **(4-Fluorophenyl)methanol-d4**.



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Caption: Workflow for the Synthesis and Structural Elucidation of **(4-Fluorophenyl)methanol-d4**.

This comprehensive approach, integrating data from multiple spectroscopic techniques, is essential for the unambiguous structural confirmation of **(4-Fluorophenyl)methanol-d4**, ensuring its suitability for use in research and development.

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